

Delta14-Desonide CAS number and molecular weight

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Compound of Interest

Compound Name: *Delta14-Desonide*

Cat. No.: *B15294516*

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Technical Guide: Delta14-Desonide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Delta14-Desonide**, a known impurity and reference standard for the synthetic corticosteroid Desonide. This document furnishes its core chemical properties, proposed mechanism of action based on its parent compound, and representative experimental methodologies.

Core Compound Data

The fundamental chemical and physical properties of **Delta14-Desonide** are summarized below.

Property	Value	Citation(s)
CAS Number	131918-67-7	[1][2]
Molecular Weight	414.50 g/mol	[1]
Molecular Formula	C ₂₄ H ₃₀ O ₆	[1]
IUPAC Name	(6aR,6bS,7S,8aS,8bS,11aR,12bR)-7-hydroxy-8b-(2-hydroxyacetyl)-6a,8a,10,10-tetramethyl-6a,6b,7,8,8a,8b,11a,12b-octahydro-1H-naphtho[2',1':4,5]indeno[1,2-d][3][4]dioxol-4(2H)-one	[2]
Synonyms	Delta-14-Desonide	[2]
Parent Compound	Desonide	[2]

Glucocorticoid Receptor Signaling Pathway

As a derivative of Desonide, **Delta14-Desonide** is presumed to follow the same mechanism of action by interacting with the glucocorticoid receptor (GR). The binding of the corticosteroid to the cytoplasmic GR triggers a conformational change, leading to its translocation into the nucleus. Within the nucleus, the activated receptor complex modulates gene expression by binding to glucocorticoid response elements (GREs) on DNA, resulting in the upregulation of anti-inflammatory proteins and the downregulation of pro-inflammatory mediators.[5]

Proposed signaling pathway for **Delta14-Desonide**.

Experimental Protocols

While specific experimental protocols for the isolation and characterization of **Delta14-Desonide** are not readily available in published literature, it is primarily used as a reference standard in the analysis of Desonide and its impurities.[5] The following is a representative High-Performance Liquid Chromatography (HPLC) method adapted from a general procedure for the separation of Desonide and its related substances.[6]

Objective: To separate and quantify **Delta14-Desonide** in a sample containing Desonide and other impurities.

Materials and Reagents:

- **Delta14-Desonide** reference standard
- Desonide reference standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Trifluoroacetic acid (TFA) or Phosphoric acid
- Sample containing Desonide and its impurities

Instrumentation:

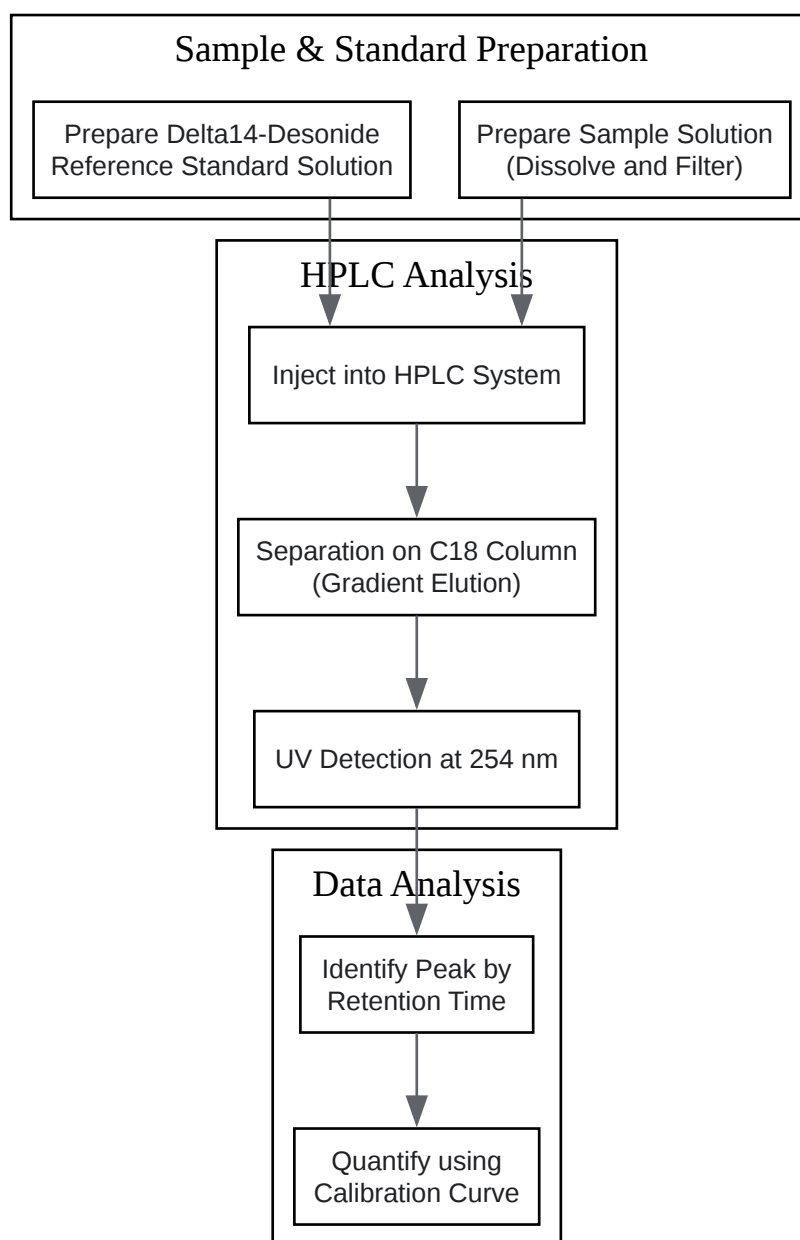
- High-Performance Liquid Chromatograph (HPLC) system with a UV detector
- C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size)
- Data acquisition and processing software

Chromatographic Conditions:

Parameter	Condition
Mobile Phase A	Water with 0.1% TFA or Phosphoric Acid
Mobile Phase B	Acetonitrile
Gradient Elution	0-25 min: 25% to 60% B 25-30 min: 60% to 80% B 30-35 min: Hold at 80% B 35.1-42 min: Re-equilibrate at 25% B
Flow Rate	1.0 mL/min
Column Temperature	Ambient
Detection	254 nm
Injection Volume	10 µL

Procedure:

- **Standard Preparation:** Prepare a stock solution of **Delta14-Desonide** reference standard in the mobile phase. Prepare a series of dilutions to create a calibration curve.
- **Sample Preparation:** Dissolve the sample containing Desonide and its impurities in the mobile phase. Filter the sample through a 0.45 µm syringe filter before injection.
- **Analysis:** Inject the prepared standards and samples into the HPLC system.
- **Quantification:** Identify the peak corresponding to **Delta14-Desonide** based on its retention time compared to the standard. Quantify the amount of **Delta14-Desonide** in the sample using the calibration curve.



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General workflow for HPLC analysis of **Delta14-Desonide**.

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